

Summary of Cost-Effectiveness Evidence for Dapagliflozin

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Compound Focus: Dapagliflozin

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Analysis Scope	Key Findings on Cost-Effectiveness	Countries/Regions with Supporting Evidence	Notes & Key Influencing Factors
HFrEF (LVEF $\leq 40\%$) [1] [2]	Cost-effective in vast majority of studies.	China, US, UK, Japan, South Korea, Australia, Thailand, Colombia, Philippines, Germany, Spain, Canada [1] [2]	One UK study showed ICER above threshold [2]. Cost-effectiveness is more pronounced than in HFpEF/HFmrEF [1].
HFpEF (LVEF $\geq 50\%$) & HFmrEF (LVEF 41-49%) [1]	Cost-effective in all identified studies.	US, China, UK, Germany, Spain [1]	Evidence base is newer but conclusive for cost-effectiveness [1].
Across the EF Spectrum [1] [3]	Cost-effective, offering "intermediate" to "high" value.	US (analysis based on DAPA-HF & DELIVER trials) [3]	Value is highly sensitive to drug price. With rebates, can be highly cost-effective [3].

Detailed Methodologies from Key Analyses

For researchers, the validity of cost-effectiveness results depends on the underlying models. Here are the methodologies from two pivotal analyses.

Systematic Review by Frontiers in Pharmacology (2025)

This review synthesized evidence from 28 economic studies on **dapagliflozin** for HF across all ejection fractions [1].

- **Model Structure:** Most included studies used a **Markov model** with health states defined by New York Heart Association (NYHA) class, hospitalization events, and death [1] [2].
- **Data Sources:** Clinical efficacy data (e.g., cardiovascular mortality, hospitalization for HF) were primarily sourced from the **DAPA-HF** (for HFrEF) and **DELIVER** (for HFpEF/HFmrEF) trials [1].
- **Costs and Perspective:** Analyses were conducted primarily from a **healthcare system perspective**. Costs included drug acquisition, management of HF, and hospitalization. All costs and outcomes were discounted (typically at 3% annually) [1] [2].
- **Outcome Measures:** The primary outcome was the **Incremental Cost-Effectiveness Ratio (ICER)**, reported in cost per Quality-Adjusted Life Year (QALY) gained. Cost-effectiveness was judged against country-specific Willingness-To-Pay (WTP) thresholds [1].
- **Uncertainty Analysis:** All studies performed probabilistic sensitivity analyses. The parameters most influential on the ICER were the **cost of dapagliflozin** and the **rate of cardiovascular mortality** [1].

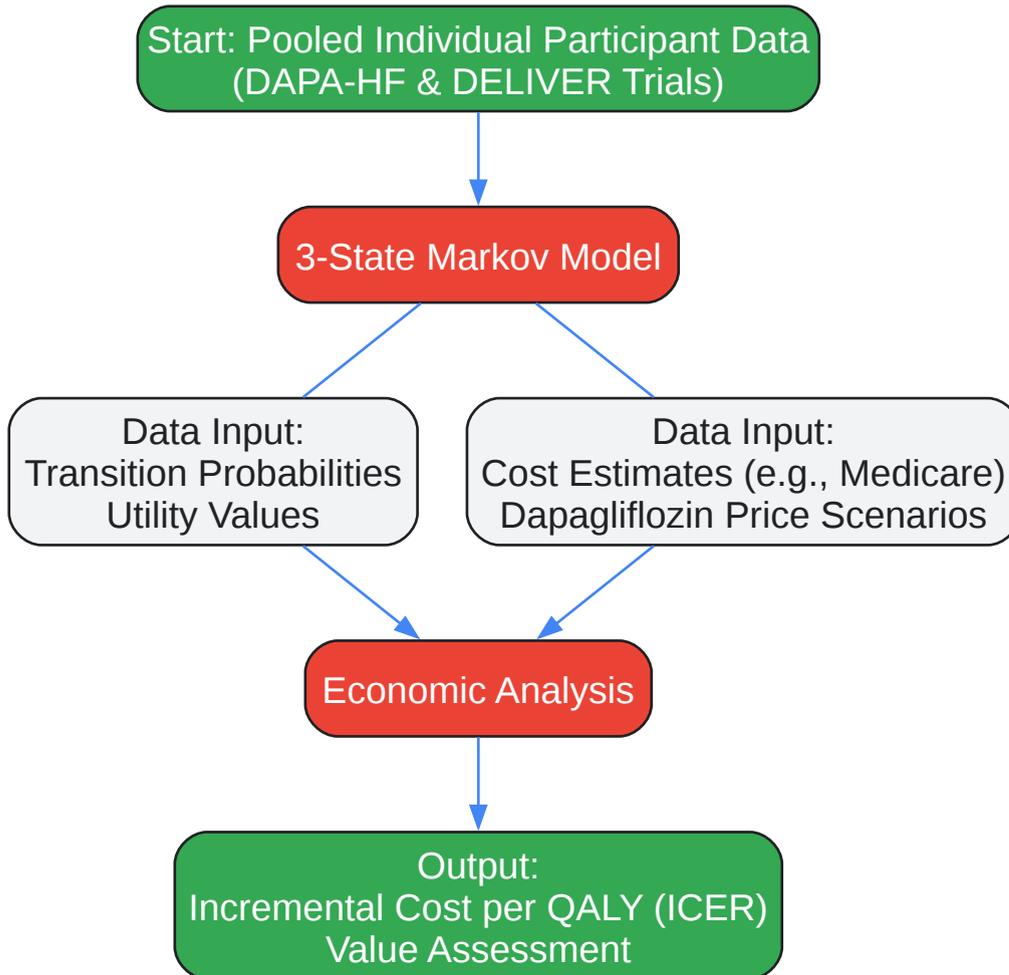
US-Based Economic Evaluation Using Pooled Trial Data (2024)

This study used individual participant data from the DAPA-HF and DELIVER trials to evaluate cost-effectiveness across the full LVEF range [3].

- **Model Structure:** A **3-state Markov model** (alive without event, alive after HF event, dead) was used to simulate disease progression.
- **Data Sources:**
 - **Transition probabilities and utility values:** Derived directly from the **pooled, individual-level data** of the DAPA-HF and DELIVER trials.
 - **Cost estimates:** Obtained from published US sources, including Medicare.
- **Analysis:** The analysis calculated the incremental cost per QALY gained for **dapagliflozin** plus standard of care versus standard of care alone. It specifically tested how different levels of drug cost

rebates affected the value proposition [3].

The workflow of this analysis is summarized in the diagram below.



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Key Comparative Insights

The systematic reviews provide direct comparisons relevant for drug development and decision-making.

- **Vs. Empagliflozin:** Some analyses, including ones from the US and China, suggest that **dapagliflozin may be more cost-effective than empagliflozin** for treating HFrEF and HFpEF, though more head-to-head comparisons are needed [1].
- **Patient Subgroups:** The cost-effectiveness of **dapagliflozin** appears to be more favorable for several key subgroups:
 - Patients with **left ventricular EF \leq 40% (HFrEF)** compared to those with higher EF [1].

- Patients with **comorbid diabetes** [1].

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